

# A Comparative Performance Analysis of Commercial Carbohydrazide-Based Oxygen Scavengers

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## Compound of Interest

Compound Name: Carbohydrazide

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In industrial water treatment, particularly in boiler feedwater systems, the removal of dissolved oxygen is critical to prevent corrosion and ensure operational efficiency. While various chemical oxygen scavengers are available, **carbohydrazide**-based formulations have gained prominence as a safer and effective alternative to traditional hydrazine. This guide provides a comparative overview of the performance of different commercial **carbohydrazide**-based oxygen scavengers, supported by available experimental data and detailed methodologies for performance evaluation.

## Performance Comparison of Oxygen Scavengers

The selection of an appropriate oxygen scavenger depends on several factors including operating temperature, pressure, water chemistry, and safety requirements. The following table summarizes the performance characteristics of **carbohydrazide** in comparison to other commonly used oxygen scavengers. It is important to note that performance of commercial formulations may vary due to the presence of catalysts and other proprietary additives.

Feature	Carbohydrazide-Based	Diethylhydroxylamine (DEHA)	Hydrazine	Sodium Sulfite
Oxygen Scavenging Efficiency	High; can be more effective than hydrazine at lower temperatures.[1]	Good, with reaction rates dependent on pH and temperature.[2]	High, especially at elevated temperatures.	Very high and rapid, especially when catalyzed.
Reaction Byproducts	Nitrogen, Water, Carbon Dioxide.[3][4]	Nitrogen, Water, Acetic Acid, Ammonia.[2]	Nitrogen, Water, Ammonia.	Sodium Sulfate.
Contribution to TDS	No (volatile).[3][5]	Yes (acetate formation).[2]	No (volatile).	Yes.
Metal Passivation	Yes, forms a protective magnetite layer.[2][3]	Yes, passivates both steel and copper surfaces.[2]	Yes, forms a protective magnetite layer.	No.
Thermal Stability	Decomposes to hydrazine at higher temperatures (>150-200°C).[2][3]	Decomposes at temperatures above 540°F.	Decomposes to ammonia at high temperatures.	Stable at boiler operating temperatures.
Safety Profile	Considered a safer alternative to hydrazine; not classified as a carcinogen.[3][4]	Low toxicity compared to hydrazine.	Toxic and a suspected carcinogen.[6]	Generally considered safe to handle.
Commercial Products	NALFLEET™ 9-002[7], CB29 / AT-2565[8]	Various suppliers	Various suppliers	Various suppliers

## Quantitative Performance Data

Direct comparative studies of different commercial **carbohydrazide** formulations are not widely published. However, a patent provides data on the oxygen removal efficiency of a **carbohydrazide** formulation compared to hydrazine under specific experimental conditions.

Table 1: Comparison of Oxygen Removal Efficiency of **Carbohydrazide** vs. Hydrazine<sup>[1]</sup>

Scavenger	Scavenger:O <sub>2</sub> Ratio (ppm/ppm)	Initial O <sub>2</sub> (ppm)	Final O <sub>2</sub> (ppm)	% O <sub>2</sub> Removal
Catalyzed Hydrazine	9.9 / 1	7.4	0.06	99.2
1.0 / 1	7.4	2.02	72.7	
Hydrazine	10.0 / 1	7.4	0.06	99.2
0.9 / 1	7.4	2.18	70.5	
Catalyzed Carbohydrazide	5.0 / 1	7.7	0.10	98.7
0.55 / 1	7.7	3.50	54.5	
Carbohydrazide	5.0 / 1	7.7	0.10	98.7
0.5 / 1	7.7	3.28	57.4	

Experimental Conditions: Water temperature maintained at approximately 227°-239° F (108°-115° C) and pH at about 10.5.<sup>[1]</sup>

This data indicates that at the given conditions, **carbohydrazide** can achieve comparable oxygen removal to hydrazine, although at different scavenger-to-oxygen ratios.

## Experimental Protocols

To facilitate independent comparative studies, the following detailed methodologies for key experiments are provided.

## Determination of Oxygen Scavenging Efficiency

This protocol outlines a method to determine the effectiveness of an oxygen scavenger by measuring the reduction in dissolved oxygen over time.

Objective: To quantify the rate and extent of dissolved oxygen removal by a **carbohydrazide**-based oxygen scavenger.

Materials:

- High-pressure reactor or autoclave with sampling capabilities.
- Dissolved Oxygen (DO) meter (electrochemical or optical).[\[9\]](#)[\[10\]](#)
- Temperature and pH probes.
- Syringes and filters for sample collection.
- Test water with a known initial dissolved oxygen concentration (e.g., deionized water saturated with air).
- Commercial **carbohydrazide**-based oxygen scavenger solution of known concentration.
- Nitrogen gas for deaeration (optional).

Procedure:

- System Preparation:
  - Clean the reactor vessel thoroughly.
  - Fill the reactor with a known volume of the test water.
  - If necessary, deaerate the water with nitrogen to achieve a specific starting DO level.
- Initial Measurements:
  - Measure and record the initial dissolved oxygen concentration, temperature, and pH of the water.

- Scavenger Addition:
  - Inject a predetermined volume of the oxygen scavenger solution into the reactor to achieve the desired dosage (e.g., based on stoichiometric ratio or manufacturer's recommendation).
- Reaction and Sampling:
  - Start the reactor's agitator and heating system to maintain the desired experimental temperature and pressure.
  - Collect water samples at regular time intervals (e.g., 0, 5, 15, 30, 60 minutes).
- Dissolved Oxygen Measurement:
  - Immediately analyze the dissolved oxygen concentration of each collected sample using a calibrated DO meter. The Winkler titration method can also be used for high accuracy.[\[9\]](#)  
[\[11\]](#)[\[12\]](#)
- Data Analysis:
  - Plot the dissolved oxygen concentration as a function of time.
  - Calculate the oxygen scavenging rate and the total percentage of oxygen removed.

## Evaluation of Metal Passivation

This protocol provides a method to assess the ability of the oxygen scavenger to form a protective oxide layer on metal surfaces.

Objective: To visually and analytically evaluate the formation of a passivating magnetite layer on steel coupons.

Materials:

- High-pressure, high-temperature (HPHT) autoclave.
- Pre-weighed and cleaned carbon steel coupons.

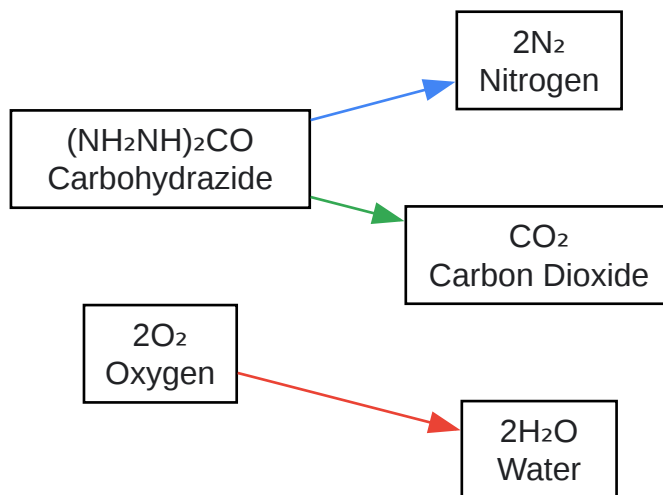
- Test water representative of boiler feedwater.
- **Carbohydrazide**-based oxygen scavenger.
- Scanning Electron Microscope (SEM) and X-ray Diffraction (XRD) for surface analysis.

#### Procedure:

- Coupon Preparation:
  - Clean carbon steel coupons by degreasing, acid pickling, and rinsing with deionized water.
  - Dry and weigh the coupons accurately.
- Experimental Setup:
  - Suspend the prepared coupons in the HPHT autoclave filled with the test water.
  - Add the specified dosage of the **carbohydrazide**-based oxygen scavenger.
- Exposure:
  - Seal the autoclave and operate it at the desired temperature and pressure for a specified duration (e.g., 24-72 hours) to simulate boiler conditions.
- Post-Exposure Analysis:
  - After the exposure period, carefully remove the coupons.
  - Visually inspect the coupons for the formation of a uniform, dark-colored (magnetite) layer.
  - Dry and re-weigh the coupons to determine the change in mass.
  - Analyze the surface of the coupons using SEM to observe the morphology of the oxide layer and XRD to confirm the presence of magnetite ( $\text{Fe}_3\text{O}_4$ ).

## Visualizations

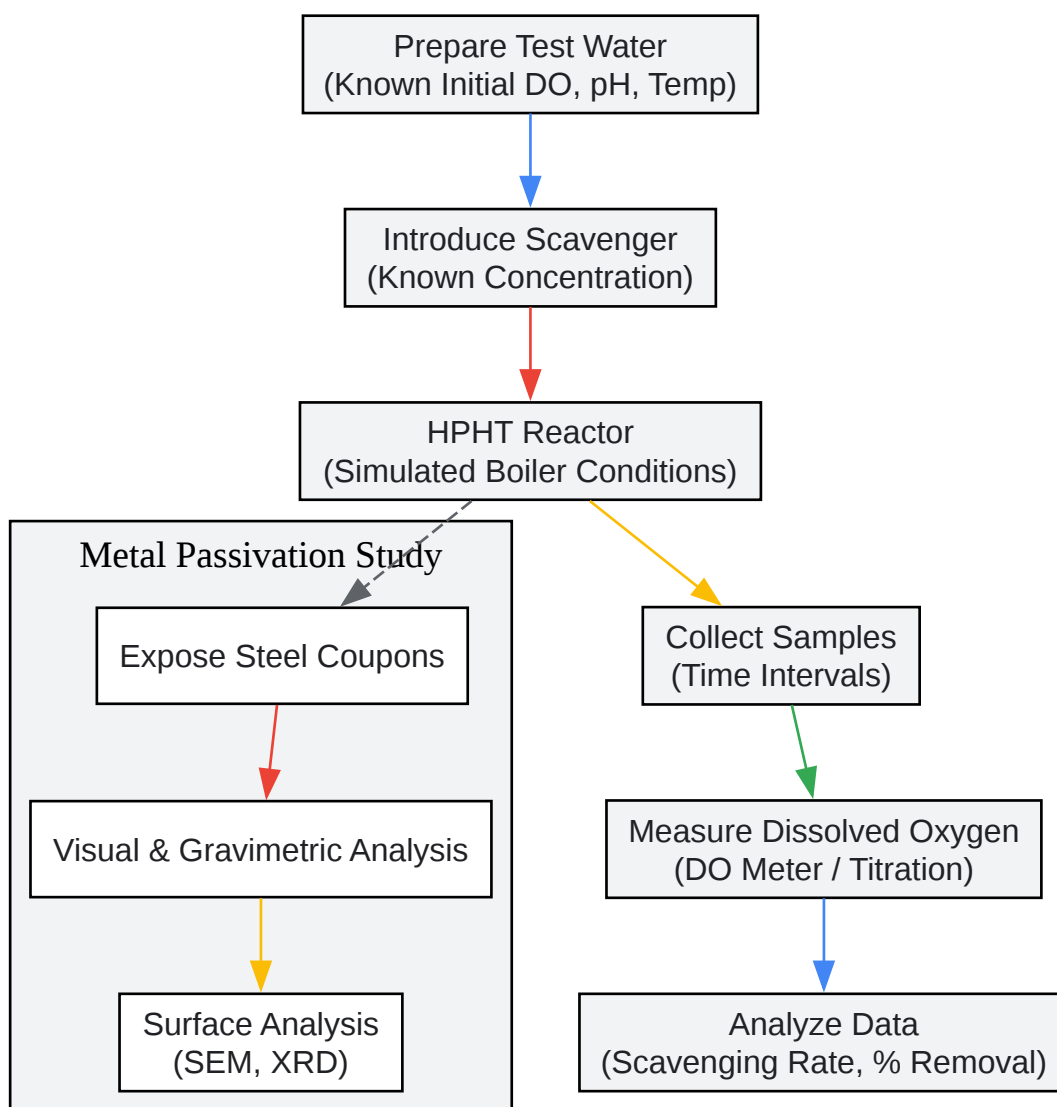
## Chemical Reaction Pathway of Carbohydrazide as an Oxygen Scavenger



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Caption: Reaction of **carbohydrazide** with oxygen to form nitrogen, water, and carbon dioxide.

## Experimental Workflow for Evaluating Oxygen Scavenger Performance



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Caption: Workflow for assessing oxygen scavenging efficiency and metal passivation properties.

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